

SLF1081851 TFA stability and storage conditions

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Compound of Interest

Compound Name: SLF1081851 TFA

Cat. No.: B15569697

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SLF1081851 TFA: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and storage of **SLF1081851 TFA**. The following troubleshooting guides and frequently asked questions (FAQs) address common issues to ensure the integrity of your experiments.

Stability and Storage Data

While specific stability data for **SLF1081851 TFA** is not extensively published, the following table summarizes the available information and general recommendations for similar small molecule inhibitors. Data for the hydrochloride (HCl) salt of SLF1081851 is included for reference.

Form	Salt	Storage Temperature	Duration	Notes
Solid	TFA	-20°C	Up to 3 years	General recommendation for small molecules. Keep desiccated.
Solid	HCl	-20°C	≥ 4 years[1][2]	Provided by the manufacturer (Cayman Chemical).
Stock Solution in DMSO	TFA	-20°C	Up to 1 month[3][4]	Avoid repeated freeze-thaw cycles. Protect from light.[4]
Stock Solution in DMSO	TFA	-80°C	Up to 6 months[4]	Recommended for longer-term storage. Protect from light.[4]
Aqueous Solution	HCl	Room Temperature	Not recommended for more than one day[1]	General advice for aqueous solutions of similar compounds.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **SLF1081851 TFA** upon receipt?

A1: Upon receipt, the solid form of **SLF1081851 TFA** should be stored at -20°C in a tightly sealed container. It is advisable to keep the compound in a desiccator to protect it from moisture.

Q2: What is the recommended procedure for preparing a stock solution?

A2: To prepare a stock solution, we recommend dissolving the compound in a suitable organic solvent such as Dimethyl Sulfoxide (DMSO). For quantities of 10 mg or less, the solvent can be added directly to the vial. Ensure the powder is fully dissolved by vortexing or brief sonication.

Q3: What is the recommended storage condition for the stock solution?

A3: Stock solutions should be aliquoted into small, tightly sealed vials to avoid repeated freeze-thaw cycles. For short-term storage (up to one month), -20°C is suitable. For longer-term storage (up to six months), it is recommended to store the aliquots at -80°C and protect them from light.^[4]

Q4: Can I store **SLF1081851 TFA** in an aqueous solution?

A4: Storing **SLF1081851 TFA** in aqueous solutions for extended periods is not recommended. For the hydrochloride salt, it is advised not to store aqueous solutions for more than one day.^[1] It is best to prepare fresh dilutions in your aqueous experimental buffer from the frozen stock solution on the day of use.

Q5: How can I sterilize a solution of **SLF1081851 TFA** for cell culture experiments?

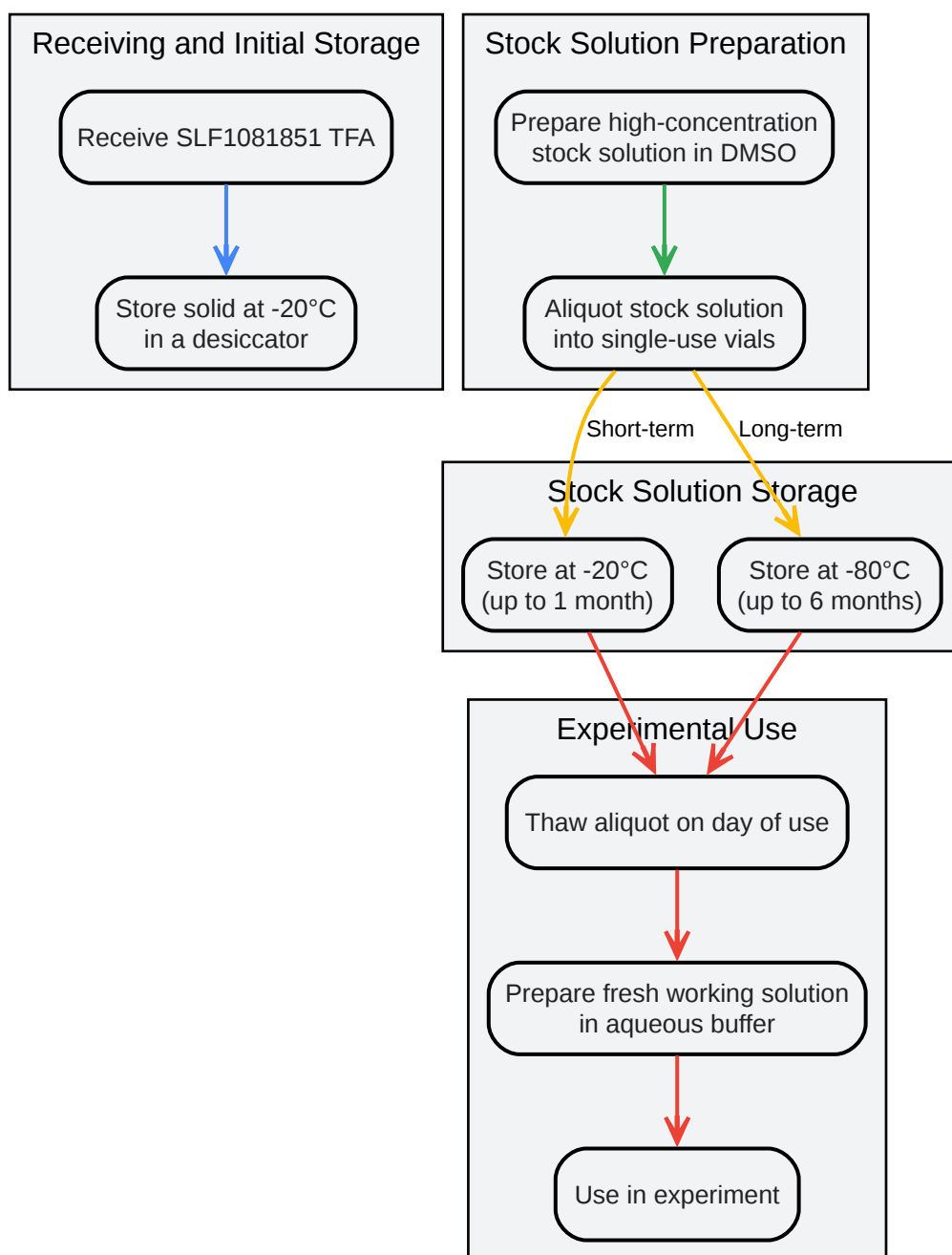
A5: To sterilize a solution of **SLF1081851 TFA**, it is recommended to filter it through a 0.2 µm microfilter. Autoclaving or other high-temperature sterilization methods are not advised as they may degrade the compound.

Q6: I see precipitation in my stock solution after thawing. What should I do?

A6: If you observe precipitation after thawing your stock solution, gently warm the vial to 37°C for a few minutes and vortex to redissolve the compound. If precipitation persists, it may indicate that the storage concentration is too high for the solvent at that temperature. Consider preparing a new stock solution at a lower concentration.

Experimental Workflow

The following diagram illustrates the recommended workflow for handling **SLF1081851 TFA**, from receiving the compound to its use in experiments.



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Caption: Recommended workflow for handling **SLF1081851 TFA**.

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